

trans-4-Propylcyclohexanecarboxylic Acid

spectroscopic data

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Compound of Interest

Compound Name: *trans-4-Propylcyclohexanecarboxylic Acid*

CAS No.: 38289-27-9

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An In-depth Technical Guide to the Spectroscopic Characterization of **trans-4-Propylcyclohexanecarboxylic Acid**

This guide provides a comprehensive analysis of the spectroscopic data for **trans-4-Propylcyclohexanecarboxylic Acid**, a molecule of interest in materials science and pharmaceutical development. As researchers and drug development professionals, a thorough understanding of a compound's structural and physicochemical properties is paramount. This document is structured to deliver not just data, but a foundational understanding of the methodologies and interpretations essential for rigorous scientific application. We will delve into Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), presenting the data within the context of experimental design and causality.

Introduction and Physicochemical Properties

trans-4-Propylcyclohexanecarboxylic acid (t-PCCA) is a saturated carboxylic acid featuring a cyclohexane ring with a propyl group and a carboxylic acid group in a trans-1,4-substitution pattern. This specific stereochemistry is crucial, as it imparts a rigid, linear quality to the

molecule, a property often exploited in the synthesis of liquid crystals and other advanced materials. Its molecular formula is $C_{10}H_{18}O_2$ and it has a molecular weight of 170.25 g/mol [1] [2]. The trans-isomer is typically a white crystalline solid with a melting point in the range of 97-100°C[3][4].

The structural integrity and purity of t-PCCA are critical for its application. Spectroscopic methods provide the necessary tools for unambiguous identification and characterization.

Molecular Structure Diagram

The diagram below illustrates the chair conformation of **trans-4-Propylcyclohexanecarboxylic Acid**, with both the propyl and carboxylic acid groups in the more stable equatorial positions to minimize steric hindrance.

Caption: Chair conformation of **trans-4-Propylcyclohexanecarboxylic Acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For t-PCCA, both 1H and ^{13}C NMR are essential for confirming the connectivity and stereochemistry.

1H NMR Spectroscopy

Expertise & Experience: Proton NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of hydrogen atoms. In the case of t-PCCA, the key is to differentiate the protons of the propyl group from those on the cyclohexane ring and to confirm the trans configuration, which is often indicated by the chemical shift and multiplicity of the proton at C1.

Experimental Protocol: 1H NMR Data Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of **trans-4-Propylcyclohexanecarboxylic Acid** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) or deuterated methanol (CD_3OD) in a standard 5 mm NMR tube. $CDCl_3$ is a common choice for its good dissolving power and clean spectral window.
- **Instrument Setup:** The spectrum is acquired on a 400 MHz (or higher) NMR spectrometer.

- Data Acquisition:
 - Tune and shim the instrument to optimize magnetic field homogeneity.
 - Acquire a standard one-dimensional proton spectrum.
 - Set the spectral width to cover a range of -1 to 13 ppm.
 - Use a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Co-add 16 to 64 scans to achieve an adequate signal-to-noise ratio.
- Data Processing: Apply a Fourier transform to the Free Induction Decay (FID), followed by phase and baseline correction. Integrate the signals and reference the spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).

Data Interpretation and Summary

The expected chemical shifts (δ) for t-PCCA are summarized below. These are predictive values based on established chemical shift theory for similar structures.

Proton Assignment	Expected δ (ppm)	Multiplicity	Integration	Notes
-COOH	~12.0	Broad Singlet	1H	Chemical shift is highly dependent on concentration and solvent.
-CH(COOH) (H-1)	~2.2 - 2.5	Multiplet	1H	Axial proton on the carbon bearing the carboxylic acid.
-CH(Propyl) (H-4)	~1.2 - 1.5	Multiplet	1H	Axial proton on the carbon bearing the propyl group.
Cyclohexane (CH ₂)	~1.0 - 2.1	Complex Multiplets	8H	Axial and equatorial protons overlap significantly.
Propyl (-CH ₂ -)	~1.2 - 1.4	Sextet	2H	Methylene group adjacent to the terminal methyl group.
Propyl (-CH ₂ -)	~1.1 - 1.3	Multiplet	2H	Methylene group attached to the cyclohexane ring.
Propyl (-CH ₃)	~0.9	Triplet	3H	Terminal methyl group of the propyl chain.

¹³C NMR Spectroscopy

Expertise & Experience: Carbon-13 NMR provides information on the number of unique carbon environments and their electronic nature. For a symmetrical molecule like t-PCCA, we expect fewer signals than the total number of carbons. The chemical shift of the carbonyl carbon is a key diagnostic peak.

Experimental Protocol: ^{13}C NMR Data Acquisition

- **Sample Preparation:** Use the same sample prepared for ^1H NMR. A higher concentration (20-50 mg) may be required for faster acquisition due to the low natural abundance of ^{13}C .
- **Instrument Setup:** The spectrum is acquired on the same NMR spectrometer, switching to the ^{13}C channel.
- **Data Acquisition:**
 - Acquire a standard one-dimensional, proton-decoupled ^{13}C spectrum.
 - Set the spectral width to cover a range of 0 to 200 ppm.
 - A large number of scans (e.g., 1024 or more) is typically required.
- **Data Processing:** Process the data similarly to the ^1H NMR spectrum. Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Data Interpretation and Summary

Due to the molecule's symmetry, 7 distinct carbon signals are expected. Predicted chemical shifts are listed below.

Carbon Assignment	Expected δ (ppm)	Notes
-COOH	~182	Carbonyl carbon, typically deshielded.
-CH(COOH) (C-1)	~43	Methine carbon attached to the carboxylic acid.
C-2, C-6	~30	Methylene carbons adjacent to C-1.
C-3, C-5	~34	Methylene carbons adjacent to C-4.
-CH(Propyl) (C-4)	~39	Methine carbon attached to the propyl group.
Propyl (-CH ₂ -)	~37, ~20	The two methylene carbons of the propyl group.
Propyl (-CH ₃)	~14	Terminal methyl carbon.

Infrared (IR) Spectroscopy

Trustworthiness: IR spectroscopy is a rapid and reliable technique for identifying the presence of key functional groups. For t-PCCA, the carboxylic acid functional group produces a highly characteristic set of absorption bands that serve as a self-validating system for its identification.

Experimental Protocol: ATR-IR Data Acquisition

- **Sample Preparation:** Place a small amount (a few milligrams) of the solid t-PCCA sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrument Setup:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Lower the ATR press to ensure good contact between the sample and the crystal.

- Collect the sample spectrum over a range of 4000 to 400 cm^{-1} .
- Co-add 16 to 32 scans for a high-quality spectrum.
- Data Processing: The spectrum is automatically ratioed against the background spectrum and presented in terms of transmittance or absorbance.

Data Interpretation and Summary

Wavenumber (cm^{-1})	Vibrational Mode	Appearance
2500 - 3300	O-H stretch (Carboxylic Acid)	Very Broad
2850 - 2960	C-H stretch (Aliphatic)	Strong, Sharp
~1700	C=O stretch (Carboxylic Acid)	Strong, Sharp
~1450	C-H bend (Aliphatic)	Medium
1200 - 1300	C-O stretch	Medium
~920	O-H bend (out-of-plane)	Broad, Medium

The extremely broad O-H stretch is a hallmark of a hydrogen-bonded carboxylic acid dimer in the solid state.

Mass Spectrometry (MS)

Authoritative Grounding: Mass spectrometry provides the exact molecular weight and crucial information about the molecule's fragmentation pattern, which acts as a molecular fingerprint. The fragmentation pathways are governed by well-established principles of ion stability.

Experimental Protocol: EI-MS Data Acquisition

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or after separation by Gas Chromatography (GC-MS).
- Ionization: Use Electron Impact (EI) ionization at 70 eV. EI is a hard ionization technique that induces significant fragmentation, which is ideal for structural elucidation.

- Mass Analysis: Analyze the resulting ions using a quadrupole or time-of-flight (TOF) mass analyzer.
- Detection: Scan a mass-to-charge (m/z) range, for example, from 40 to 250 amu.

Data Interpretation and Fragmentation Pathway

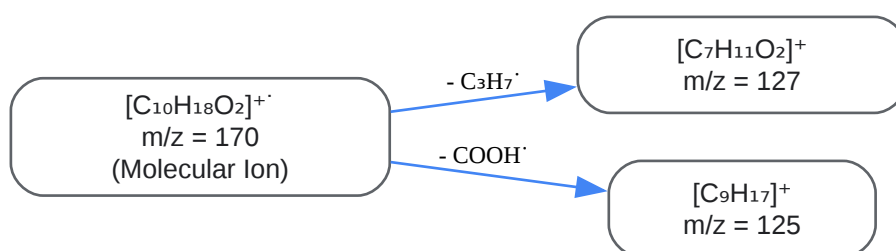
The mass spectrum will provide the molecular ion peak and several fragment ions.

Predicted Mass Spectrum Data

m/z Value	Proposed Fragment	Notes
170	$[M]^+$	Molecular Ion
127	$[M - C_3H_7]^+$	Loss of the propyl group.
125	$[M - COOH]^+$	Loss of the carboxylic acid group.
99	Further fragmentation of the cyclohexane ring.	
45	$[COOH]^+$	Carboxylic acid fragment.
43	$[C_3H_7]^+$	Propyl cation.

Visualization of Key Fragmentation

The following diagram illustrates the primary fragmentation pathways for t-PCCA under Electron Impact ionization.



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Caption: Primary EI-MS fragmentation of **trans-4-Propylcyclohexanecarboxylic Acid**.

Summary and Conclusion

The collective spectroscopic data provide an unambiguous structural confirmation of **trans-4-Propylcyclohexanecarboxylic Acid**. ^1H and ^{13}C NMR confirm the carbon-hydrogen framework and stereochemistry, IR spectroscopy validates the presence of the critical carboxylic acid functional group, and mass spectrometry confirms the molecular weight and provides characteristic fragmentation data. This comprehensive characterization is the cornerstone of quality control and further research and development involving this compound.

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